

Solubility of 2-Chloro-5-cyanopyridine in Dichloromethane: A Technical Guide

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Compound of Interest

Compound Name: 2-Chloro-5-cyanopyridine

Cat. No.: B021959

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-chloro-5-cyanopyridine** in dichloromethane. Due to the absence of publicly available quantitative solubility data, this document focuses on qualitative descriptions, physical properties, and a detailed experimental protocol for determining the precise solubility.

Executive Summary

2-Chloro-5-cyanopyridine is a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] Its solubility in organic solvents is a critical parameter for reaction optimization, purification, and formulation. While qualitatively described as soluble in dichloromethane^[2], specific quantitative data is not readily available in scientific literature or technical data sheets. This guide outlines a standardized methodology for researchers to determine this value empirically.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-chloro-5-cyanopyridine** is presented in Table 1. This data is essential for handling, storage, and for calculations related to solubility experiments.

Table 1: Physical and Chemical Properties of **2-Chloro-5-cyanopyridine**

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₃ CIN ₂	[1][2][3]
Molar Mass	138.55 g/mol	[2][3]
Appearance	White to off-white or cream to yellow solid (crystals or powder)	[1][2][4]
Melting Point	78 - 82 °C / 108-115 °C / 114.0-121.0 °C	[1][2][4]
CAS Number	33252-28-7	[1]
IUPAC Name	6-chloropyridine-3-carbonitrile	[3][4]
Water Solubility	Low solubility	[2]

Note: The reported melting point range varies across different suppliers, which may be indicative of purity differences.

Solubility Profile

Qualitative Solubility in Dichloromethane

Multiple sources confirm that **2-chloro-5-cyanopyridine** is soluble in common organic solvents, including dichloromethane and chloroform.[2] This suggests that dichloromethane is a suitable solvent for reactions and processes involving this compound. However, the lack of quantitative data prevents the determination of saturation limits under various conditions.

Quantitative Solubility in Dichloromethane

As of the date of this guide, a thorough search of scientific databases, patents, and chemical supplier documentation has not yielded specific quantitative data (e.g., in g/100 mL, mol/L, or mg/mL) for the solubility of **2-chloro-5-cyanopyridine** in dichloromethane at any given temperature. To address this data gap, the following section provides a detailed experimental protocol for its determination.

Experimental Protocol for Solubility Determination

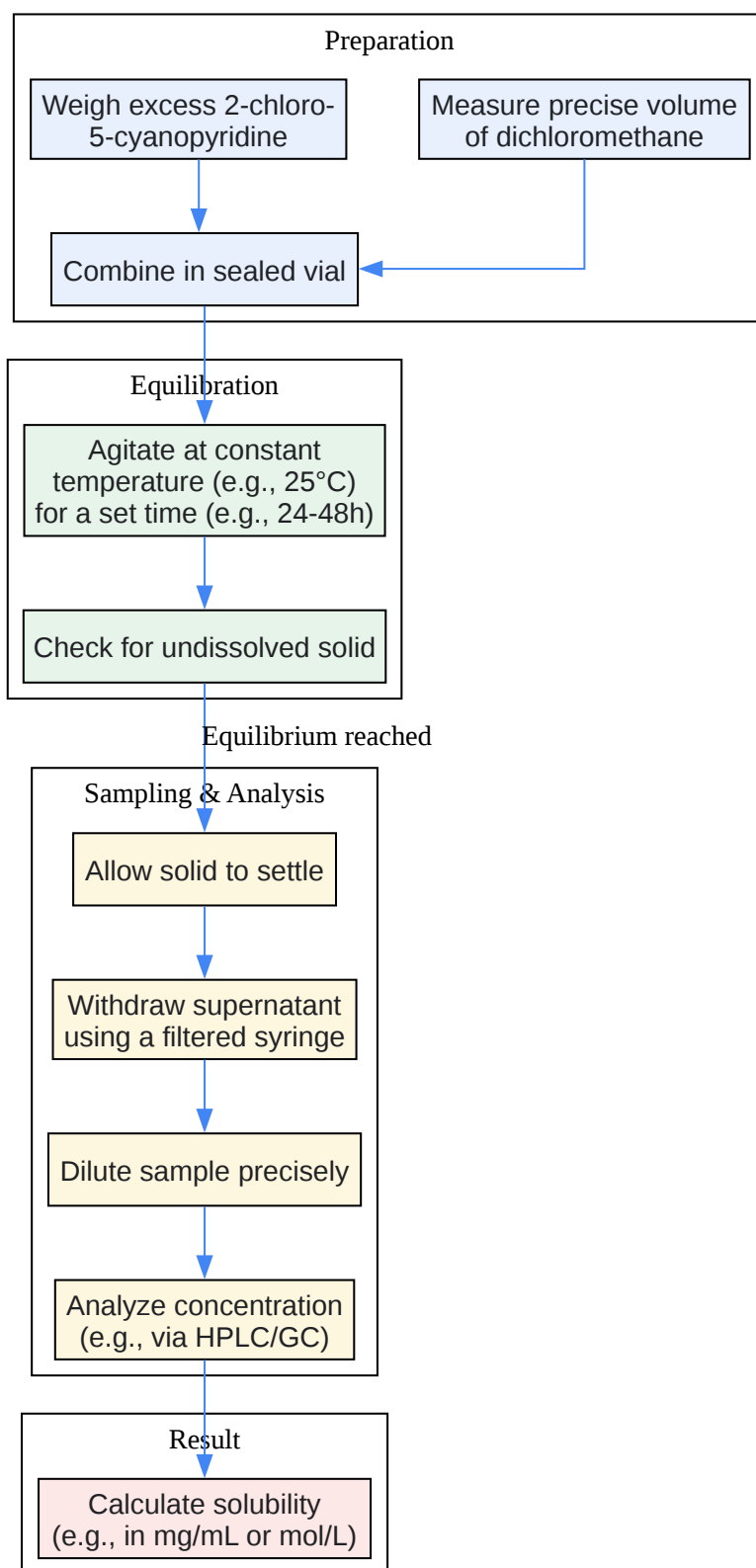
The following is a standard protocol for determining the solubility of a solid organic compound like **2-chloro-5-cyanopyridine** in dichloromethane using the isothermal shake-flask method. This method is a reliable way to determine the saturation point of a solute in a solvent at a specific temperature.

Materials and Equipment

- **2-Chloro-5-cyanopyridine** (high purity, >97%)
- Dichloromethane (analytical grade)
- Analytical balance (± 0.1 mg)
- Temperature-controlled shaker or water bath
- Calibrated thermometer or temperature probe
- Glass vials or flasks with airtight seals
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system for concentration analysis

Experimental Workflow

The overall workflow for determining solubility is depicted in the following diagram.



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Caption: Experimental workflow for solubility determination.

Step-by-Step Procedure

- Preparation of Saturated Solution:
 - Accurately weigh an excess amount of **2-chloro-5-cyanopyridine** and add it to a glass vial. The excess is crucial to ensure saturation is reached.
 - Precisely add a known volume of dichloromethane to the vial.
 - Seal the vial tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vial in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid at the end of this period confirms that the solution is saturated.
- Sample Collection and Preparation:
 - Remove the vial from the shaker/bath and allow the undissolved solid to settle. It is critical to maintain the temperature during this step.
 - Carefully withdraw a sample of the clear supernatant using a syringe fitted with a chemically inert filter (e.g., PTFE) to remove any solid particles.
 - Immediately transfer the filtered sample into a pre-weighed volumetric flask and determine the mass of the solution. Alternatively, accurately pipette a known volume for dilution.
- Concentration Analysis:
 - Prepare a series of standard solutions of **2-chloro-5-cyanopyridine** in dichloromethane with known concentrations.
 - Analyze the standard solutions using a suitable analytical method (e.g., HPLC-UV or GC-FID) to generate a calibration curve.

- Dilute the collected sample solution with dichloromethane to a concentration that falls within the range of the calibration curve.
- Analyze the diluted sample and determine its concentration using the calibration curve.
- Calculation of Solubility:
 - Calculate the original concentration in the saturated solution, accounting for any dilutions made.
 - Express the solubility in the desired units, such as milligrams per milliliter (mg/mL), grams per 100 mL (g/100mL), or moles per liter (mol/L).

Conclusion

While **2-chloro-5-cyanopyridine** is known to be soluble in dichloromethane, the absence of specific quantitative data in the public domain necessitates empirical determination for applications requiring this precise information. The physical properties and experimental protocol provided in this guide offer a solid foundation for researchers and drug development professionals to accurately measure and utilize the solubility of **2-chloro-5-cyanopyridine** in dichloromethane for their specific needs. The provided workflow and methodology ensure a robust and reproducible approach to generating this critical dataset.

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- To cite this document: BenchChem. [Solubility of 2-Chloro-5-cyanopyridine in Dichloromethane: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b021959#2-chloro-5-cyanopyridine-solubility-in-dichloromethane>]

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